

An In-depth Technical Guide to the Structure of Desethylatrazine-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Desethylatrazine-d7

Cat. No.: B1140463

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical structure and properties of **Desethylatrazine-d7**, a deuterated isotopologue of the atrazine metabolite, desethylatrazine. This document is intended for researchers, scientists, and drug development professionals who require detailed structural information and analytical methodologies.

Chemical Identity and Properties

Desethylatrazine-d7 is the deuterated form of desethylatrazine, a primary metabolite of the herbicide atrazine. The deuterium labeling is on the isopropyl group.

Table 1: Chemical Identifiers of **Desethylatrazine-d7** and Desethylatrazine

Identifier	Desethylatrazine-d7	Desethylatrazine
CAS Number	1216649-31-8	6190-65-4
Synonyms	Atrazine desethyl D7, 2-Amino-4-(isopropyl-d7-amino)-6-chloro-triazine, 6-chloro-N2-(propan-2-yl-d7)-1,3,5-triazine-2,4-diamine	Atrazine desethyl, 2-Amino-4-chloro-6-(isopropylamino)-s-triazine, DEA

Table 2: Physicochemical Properties of **Desethylatrazine-d7** and Desethylatrazine

Property	Desethylatrazine-d7	Desethylatrazine
Chemical Formula	C ₆ H ₃ D ₇ ClN ₅	C ₆ H ₁₀ ClN ₅
Molecular Weight	194.67 g/mol	187.63 g/mol
Physical State	Solid	Colorless solid
Melting Point	Not available	132 - 134 °C
Water Solubility	Not available	3200 mg/L at 22 °C
logP	Not available	1.51

Structural Elucidation

The core structure of **Desethylatrazine-d7** consists of a triazine ring substituted with a chlorine atom, an amino group, and a deuterated isopropylamino group.

Caption: Chemical structure of **Desethylatrazine-d7**.

Experimental Protocols for Analysis

While specific experimental data for **Desethylatrazine-d7**, such as NMR or mass spectra, are not readily available in the public domain, analytical methods for its unlabeled counterpart, Desethylatrazine, are well-established and can be adapted.

Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for the analysis of desethylatrazine in environmental samples involves gas chromatography coupled with mass spectrometry (GC-MS).

Sample Preparation (Water Samples):

- Adjust the pH of the water sample to 10 with a suitable buffer.
- Perform liquid-liquid extraction with ethyl acetate.
- Concentrate the organic phase under a gentle stream of nitrogen.

- Reconstitute the residue in a suitable solvent for GC-MS analysis.

GC-MS Parameters (Example):

- Column: 30 m x 0.25 mm ID, 0.25 μ m film thickness, 5% phenyl-methylpolysiloxane capillary column.
- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 60 °C, hold for 1 min, ramp to 250 °C at 10 °C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MSD Interface Temperature: 280 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and specificity for the detection of desethylatrazine and its deuterated analog.

Sample Preparation (Solid Phase Extraction - SPE):

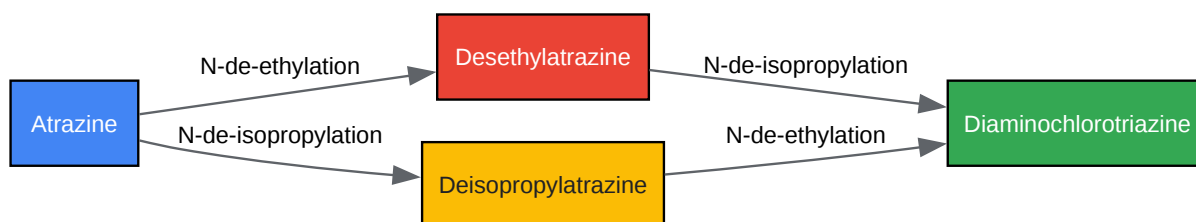
- Condition a C18 SPE cartridge with methanol followed by deionized water.
- Load the aqueous sample onto the cartridge.
- Wash the cartridge with deionized water to remove interferences.
- Elute the analyte with an appropriate organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluent to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Parameters (Example):

- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm particle size).
- Mobile Phase: Gradient elution with a mixture of water (containing 0.1% formic acid) and acetonitrile (containing 0.1% formic acid).
- Flow Rate: 0.3 mL/min.
- Ion Source: Electrospray Ionization (ESI) in positive ion mode.
- MS/MS Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions.

Metabolic Pathway of Atrazine

Desethylatrazine is a significant metabolite of atrazine, a widely used herbicide. The primary metabolic transformation involves the N-dealkylation of the ethyl group from the atrazine molecule. This process is primarily mediated by cytochrome P450 enzymes in various organisms.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of Atrazine.

This guide provides a foundational understanding of the structure and analysis of **Desethylatrazine-d7**. For further in-depth research, it is recommended to consult certificates of analysis from commercial suppliers for specific batch data and to adapt the provided analytical protocols to the specific instrumentation and matrices being investigated.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of Desethylatrazine-d7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140463#structure-of-desethylatrazine-d7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com